

The Chemical Architecture and Properties of N-Carbamoyl-beta-alanine: A Technical Guide

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Compound of Interest

Compound Name: *N*-carbamoyl-beta-alanine

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Introduction

N-carbamoyl-beta-alanine, also known as 3-ureidopropionic acid, is a key intermediate metabolite in the catabolism of pyrimidine bases, specifically uracil.[1] As a derivative of the non-proteinogenic amino acid beta-alanine, its chemical structure and properties are of significant interest to researchers in biochemistry, pharmacology, and drug development. This technical guide provides an in-depth overview of the chemical properties, structure, and metabolic significance of **N-carbamoyl-beta-alanine**, supplemented with experimental considerations.

Chemical Properties

N-carbamoyl-beta-alanine is a white crystalline solid that is soluble in water.[2] Its chemical properties are summarized in the table below, providing a quantitative basis for experimental design and analysis.

Property	Value	Source
IUPAC Name	3-(carbamoylamino)propanoic acid	[3]
Synonyms	3-Ureidopropionic acid, beta-Ureidopropionic acid	[3]
CAS Number	462-88-4	[3]
Chemical Formula	C4H8N2O3	[3]
Molecular Weight	132.12 g/mol	[3]
Melting Point	170 °C	[3]
Boiling Point	Decomposes at high temperatures	[4]
Solubility in Water	20.9 mg/mL	[3]
pKa	4.408	[5]
logP	-1.23	[5]

Chemical Structure

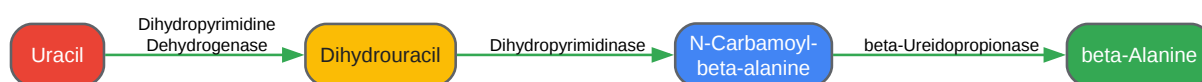
The structure of **N-carbamoyl-beta-alanine** features a propanoic acid backbone with a carbamoyl (ureido) group attached to the beta-carbon. This structure confers its unique chemical and biological properties. While detailed crystallographic data providing precise bond lengths and angles are not readily available in the public domain, the 2D and 3D structures can be computationally modeled.

2D Structure:

The presence of both a carboxylic acid group and a ureido group makes it a polar molecule, consistent with its water solubility.[2] The molecule's structure is central to its role as a substrate for the enzyme beta-ureidopropionase (**N-carbamoyl-beta-alanine** amidohydrolase), which catalyzes its hydrolysis.[6]

Metabolic Significance: The Pyrimidine Catabolism Pathway

N-carbamoyl-beta-alanine is a critical intermediate in the reductive catabolic pathway of uracil. This pathway is essential for the breakdown and turnover of pyrimidine nucleotides. The degradation of uracil to beta-alanine occurs in three enzymatic steps, with **N-carbamoyl-beta-alanine** being the product of the second step and the substrate for the third.



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